

1-Chloroethyl Cyclohexyl Carbonate as a

Author: BenchChem Technical Support Team. Date: December 2025

halogenated organic compound

Compound of Interest

1-Chloroethyl Cyclohexyl
Carbonate

Cat. No.:

B051669

Get Quote

An In-depth Technical Guide to 1-Chloroethyl Cyclohexyl Carbonate

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Chloroethyl Cyclohexyl Carbonate is a halogenated organic compound with significant applications as a reactive intermediate in pharmaceutical and polymer chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and primary applications, with a focus on its role in drug development. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to support researchers and scientists in their work with this versatile compound.

Introduction

1-Chloroethyl cyclohexyl carbonate (CECC), with the chemical formula C₉H₁₅ClO₃, is a chlorinated carbonate ester.[1] It is a colorless to pale yellow liquid at room temperature with a characteristic faint, ether-like, or ester-like odor.[1] The presence of a chloroethyl group makes it a reactive molecule, particularly susceptible to nucleophilic substitution reactions.[1][2][3] This reactivity is harnessed in organic synthesis, most notably in the production of prodrugs, where



it serves as a key intermediate.[1][2] One of its most prominent applications is in the synthesis of the angiotensin II receptor antagonist, Candesartan Cilexetil.[4][5]

Physicochemical Properties

A summary of the key physicochemical properties of **1-Chloroethyl Cyclohexyl Carbonate** is presented in the table below. This data is essential for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	References
Molecular Formula	C ₉ H ₁₅ ClO ₃	[1][6][7][8][9][10][11][12]
Molecular Weight	206.66 g/mol	[2][9][13][14]
CAS Number	99464-83-2	[1][2][4][5][6][7][8][10][11][12] [15]
Appearance	Colorless to pale yellow liquid	[1][4][7]
Odor	Faint, ether-like or ester-like	[1]
Density	1.12 g/cm³ (Predicted: 1.13±0.1 g/cm³)	[4][6]
Melting Point	-16 °C	[6]
Boiling Point	84 °C at 10 mmHg	[3][4]
Flash Point	84 °C	[3]
Solubility	Soluble in common organic solvents (e.g., chloroform, ethyl acetate, methanol, toluene, acetone, THF); slightly soluble in water.	[1][4][6][16]
Storage Temperature	2-8°C, sealed in a dry place.	[1][4][12]

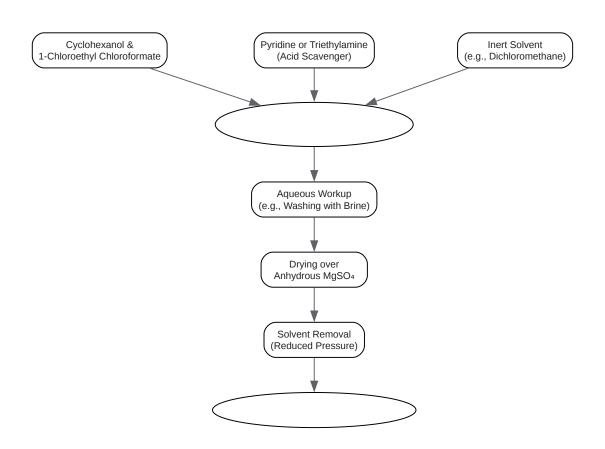
Synthesis and Reaction Mechanisms



The primary route for the synthesis of **1-Chloroethyl Cyclohexyl Carbonate** is through the reaction of cyclohexanol with 1-chloroethyl chloroformate.[2][3] This reaction is typically carried out in the presence of a base, such as pyridine or triethylamine, which acts as an acid scavenger to neutralize the hydrochloric acid byproduct.[2][17]

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **1-Chloroethyl Cyclohexyl Carbonate**.



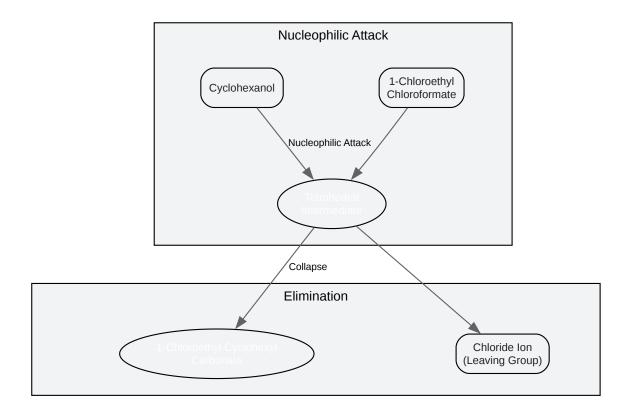
Click to download full resolution via product page

General synthesis workflow for **1-Chloroethyl Cyclohexyl Carbonate**.

Reaction Mechanism: Nucleophilic Acyl Substitution



The synthesis proceeds via a nucleophilic acyl substitution mechanism. The hydroxyl group of cyclohexanol acts as a nucleophile, attacking the electrophilic carbonyl carbon of 1-chloroethyl chloroformate. This forms a tetrahedral intermediate which then collapses, eliminating a chloride ion to form the final product.



Click to download full resolution via product page

Nucleophilic acyl substitution mechanism for the synthesis.

Experimental Protocols

Detailed experimental protocols are crucial for the successful synthesis and analysis of **1- Chloroethyl Cyclohexyl Carbonate**.

Synthesis of 1-Chloroethyl Cyclohexyl Carbonate

This protocol is adapted from established literature procedures.[4][8][17]



Materials:

- Cyclohexanol
- 1-Chloroethyl chloroformate
- Pyridine (or Triethylamine)
- Dichloromethane (anhydrous)
- Saturated agueous sodium chloride (brine)
- · Anhydrous magnesium sulfate

Procedure:

- Dissolve cyclohexanol (1.0 eq) and pyridine (1.2 eq) in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add 1-chloroethyl chloroformate (1.05 eq) dropwise to the stirred solution over a period of 10-15 minutes.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 16 hours.
- Wash the reaction mixture with three portions of saturated aqueous sodium chloride.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield 1-Chloroethyl Cyclohexyl Carbonate as a colorless oil.

Analytical Method: High-Performance Liquid Chromatography (HPLC)



A reverse-phase HPLC method can be employed for the analysis of **1-Chloroethyl Cyclohexyl** Carbonate.[18]

Conditions:

Column: Newcrom R1

Mobile Phase: Acetonitrile (MeCN), Water, and Phosphoric Acid

· Detection: UV

 Note: For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.

Applications in Drug Development and Polymer Chemistry

The primary application of **1-Chloroethyl Cyclohexyl Carbonate** is as a reactive intermediate in the synthesis of pharmaceuticals and specialty polymers.[1][3][7]

Pharmaceutical Intermediate

CECC is a key intermediate in the synthesis of prodrugs, which are inactive compounds that are metabolized in the body to produce an active drug.[2] This strategy is often used to improve the bioavailability of a therapeutic agent.[2] A notable example is its use in the production of Candesartan Cilexetil, an antihypertensive drug.[4][5]

Polymer Chemistry

In polymer chemistry, **1-Chloroethyl Cyclohexyl Carbonate** can be used as a monomer or a cross-linking agent for the synthesis of specialty polycarbonates.[1][3] Its ability to react with various nucleophiles makes it a candidate for creating polymers with controlled architectures and properties, including biodegradable polymers for drug delivery applications.[3]

Safety and Handling

1-Chloroethyl Cyclohexyl Carbonate is considered a hazardous substance and should be handled with appropriate safety precautions.



Hazard Identification

- Toxicity: Moderately to highly toxic upon exposure.[1] The oral LD50 in rats is 5600 mg/kg.[6]
- Irritation: Irritating to the eyes, respiratory system, and skin.[1][6]
- Sensitization: Prolonged or high-level exposure can lead to sensitization effects.[1]
- Decomposition: It is hydrolytically unstable and may release hydrogen chloride upon decomposition.[1]

Recommended Handling Practices

- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemicalresistant gloves, and a lab coat.
- · Avoid inhalation of vapors and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place.

Conclusion

1-Chloroethyl Cyclohexyl Carbonate is a valuable and versatile halogenated organic compound with significant utility in both pharmaceutical and materials science. Its role as a key intermediate in the synthesis of important drugs like Candesartan Cilexetil underscores its importance in drug development. A thorough understanding of its properties, synthesis, and handling is essential for researchers and scientists working with this compound. This guide provides a foundational resource to support such endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. guidechem.com [guidechem.com]
- 2. 1-Chloroethyl Cyclohexyl Carbonate | 99464-83-2 | Benchchem [benchchem.com]
- 3. Buy 1-Chloroethyl Cyclohexyl Carbonate | 99464-83-2 [smolecule.com]
- 4. 1-Chloroethyl cyclohexyl carbonate | 99464-83-2 [chemicalbook.com]
- 5. nbinno.com [nbinno.com]
- 6. framochem.com [framochem.com]
- 7. CAS 99464-83-2: 1-Chloroethyl cyclohexyl carbonate [cymitquimica.com]
- 8. 1-Chloroethyl cyclohexyl carbonate synthesis chemicalbook [chemicalbook.com]
- 9. 1-Chloroethyl Cyclohexyl Carbonate | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 10. biocrick.com [biocrick.com]
- 11. innospk.com [innospk.com]
- 12. pharmaffiliates.com [pharmaffiliates.com]
- 13. [(1R)-1-chloroethyl] cyclohexyl carbonate | C9H15ClO3 | CID 40424769 PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Cyclohexyl 1-Chloroethyl Carbonate | CAS No- 99464-83-2 | Simson Pharma Limited [simsonpharma.com]
- 15. labsolu.ca [labsolu.ca]
- 16. 1-Chloroethyl cyclohexyl carbonate | CAS:99464-83-2 | High Purity | Manufacturer BioCrick [biocrick.com]
- 17. prepchem.com [prepchem.com]
- 18. 1-Chloroethyl Cyclohexyl Carbonate | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [1-Chloroethyl Cyclohexyl Carbonate as a halogenated organic compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051669#1-chloroethyl-cyclohexyl-carbonate-as-a-halogenated-organic-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com